A Comprehensive Technical Guide to α-Acetylphenylacetonitrile: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*2-Acetylphenylacetonitrile*
CAS No.:	*58422-85-8*
Cat. No.:	*B2448676*

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Disclaimer: The information provided in this document is intended for research, scientific, and drug development professionals. The compound discussed, α-acetylphenylacetonitrile, is a regulated substance in some jurisdictions due to its potential for illicit use. All handling and synthesis of this compound should be conducted in strict compliance with local, national, and international regulations.

Introduction: Navigating the Identity of a Versatile Synthetic Intermediate

α-Acetylphenylacetonitrile, also known as 2-phenylacetoacetonitrile or 3-oxo-2-phenylbutanenitrile, is a multifaceted organic compound that holds significant importance as a key intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and other fine chemicals.[1][2] Its unique molecular architecture, featuring a nitrile, a ketone, and a phenyl group, imparts a versatile reactivity profile that is highly valued in synthetic organic chemistry.[1][2]

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It is crucial to address a point of clarification regarding the Chemical Abstracts Service (CAS) number for this compound. While the topic specified CAS 6609-19-4, extensive database searches and literature reviews consistently associate α-acetylphenylacetonitrile with CAS 4468-48-8. The former CAS number, 6609-64-9, corresponds to a different chemical entity, 2-Chloro-1,3,2-dioxaphospholane 2-oxide.[3][4][5] This guide will henceforth focus on the chemical substance correctly identified as α-acetylphenylacetonitrile under CAS 4468-48-8.

This technical guide aims to provide a comprehensive overview of α-acetylphenylacetonitrile, from its fundamental physicochemical properties and spectroscopic signature to its synthesis, reactivity, and diverse applications. We will delve into the causality behind experimental choices in its synthesis and provide detailed protocols to ensure scientific integrity and reproducibility.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectroscopic properties is fundamental for its application in research and development.

Physicochemical Properties

α-Acetylphenylacetonitrile is typically a light yellow or off-white crystalline solid under standard conditions.[6][7] Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	4468-48-8	[7][8]
Molecular Formula	$C_{10}H_9NO$	[1][9]
Molecular Weight	159.18 g/mol	[2][9]
Melting Point	86-94 °C	[7]
Appearance	Light yellow to off-white crystalline solid	[6][7]
Solubility	Soluble in DMF, DMSO, and Ethanol. Insoluble in water.	[7]

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Spectroscopic Data

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of α-acetylphenylacetonitrile.

^{1}H NMR Spectroscopy: The proton NMR spectrum of α-acetylphenylacetonitrile is characterized by signals corresponding to the aromatic protons of the phenyl group, the methine proton adjacent to the nitrile and carbonyl groups, and the methyl protons of the acetyl group.

^{13}C NMR Spectroscopy: The carbon NMR spectrum provides key information about the carbon framework of the molecule.[2]

Chemical Shift (δ) [ppm]	Assignment
195.2	Carbonyl Carbon (C=O)
135.2	Quaternary Aromatic Carbon (C-ipso)
129.2	Aromatic Carbons (CH)
128.8	Aromatic Carbons (CH)
127.5	Aromatic Carbons (CH)
116.5	Nitrile Carbon (C≡N)
46.8	Methine Carbon (CH)
28.5	Methyl Carbon (CH_3)
(Data sourced from representative spectra and may vary slightly based on solvent and experimental conditions)[2]	

Infrared (IR) Spectroscopy: The IR spectrum of α-acetylphenylacetonitrile exhibits characteristic absorption bands for its functional groups. A strong absorption band around 2200-2260 cm^{-1} is indicative of the nitrile (C≡N) stretching vibration. The carbonyl (C=O) stretching vibration of the ketone is typically observed as a strong peak in the region of 1700-1725 cm^{-1}.

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Mass Spectrometry (MS): Mass spectral analysis is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak $[M]^+$ is expected at m/z 159, corresponding to the molecular weight of α-acetylphenylacetonitrile.[10][11]

Synthesis of α-Acetylphenylacetonitrile: A Mechanistic Perspective

The most common and well-established method for the synthesis of α-acetylphenylacetonitrile is the Claisen condensation reaction between phenylacetonitrile (also known as benzyl cyanide) and an acetylating agent, typically ethyl acetate.[12] This reaction is base-catalyzed, with sodium ethoxide being a frequently used base.[12]

Reaction Mechanism and Rationale

The synthesis proceeds through the following key steps:

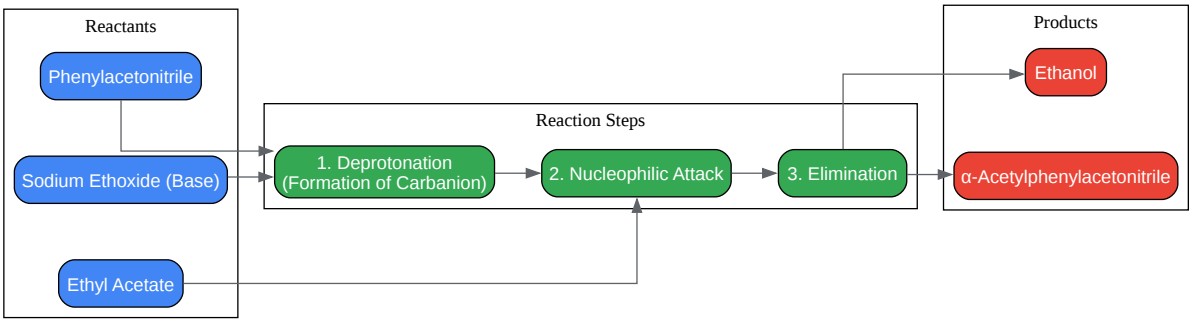
- Deprotonation: The α-proton of phenylacetonitrile is acidic due to the electron-withdrawing effects of both the phenyl and nitrile groups. A strong base, such as sodium ethoxide, deprotonates the α-carbon to form a resonance-stabilized carbanion. The choice of a strong base is critical to ensure a sufficient concentration of the nucleophilic carbanion.

- Nucleophilic Attack: The generated carbanion acts as a potent nucleophile and attacks the electrophilic carbonyl carbon of ethyl acetate. This results in the formation of a tetrahedral intermediate.

- Elimination: The tetrahedral intermediate collapses, eliminating an ethoxide ion to form the desired β-ketonitrile, α-acetylphenylacetonitrile. The elimination of the ethoxide is the driving force for this step.

The overall reaction is an equilibrium process. To drive the reaction to completion, it is often advantageous to use an excess of the base or to remove the ethanol by-product as it forms.

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Synthesis workflow for α-acetylphenylacetonitrile.

Detailed Experimental Protocol: Synthesis via Claisen Condensation

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

Materials:

- Phenylacetonitrile
- Ethyl acetate
- Sodium ethoxide
- Toluene (or another suitable anhydrous solvent)
- Hydrochloric acid (for neutralization)
- Sodium chloride solution (brine)

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- Anhydrous magnesium sulfate (for drying)
- Rotary evaporator
- Standard laboratory glassware for reflux and workup

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add a solution of sodium ethoxide in anhydrous toluene.
- Addition of Reactants: While stirring under a nitrogen atmosphere, add phenylacetonitrile dropwise to the base solution. Subsequently, add ethyl acetate dropwise through the dropping funnel. The rate of addition should be controlled to manage any exotherm.
- Reflux: After the addition is complete, heat the reaction mixture to reflux and maintain it for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup:
  - Cool the reaction mixture to room temperature and then pour it into a mixture of ice and dilute hydrochloric acid to neutralize the excess base.
  - Separate the organic layer.
  - Extract the aqueous layer with toluene or another suitable organic solvent.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter off the drying agent.

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- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure α-acetylphenylacetonitrile.

Chemical Reactivity and Synthetic Applications

The presence of multiple reactive sites in α-acetylphenylacetonitrile makes it a valuable precursor for the synthesis of a variety of more complex molecules, particularly heterocyclic compounds and molecules with pharmaceutical relevance.

Key Reactions:

- Reduction of the Ketone: The carbonyl group can be selectively reduced to a hydroxyl group using reducing agents like sodium borohydride, leading to the formation of a β-hydroxynitrile.
- Reduction of the Nitrile: The nitrile group can be reduced to a primary amine, for example, through catalytic hydrogenation, to produce β-aminoketones.
- Cyclization Reactions: The bifunctional nature of α-acetylphenylacetonitrile allows it to participate in various cyclization reactions to form heterocycles such as pyridines, pyrimidines, and pyrazoles. These heterocyclic scaffolds are prevalent in many biologically active compounds.

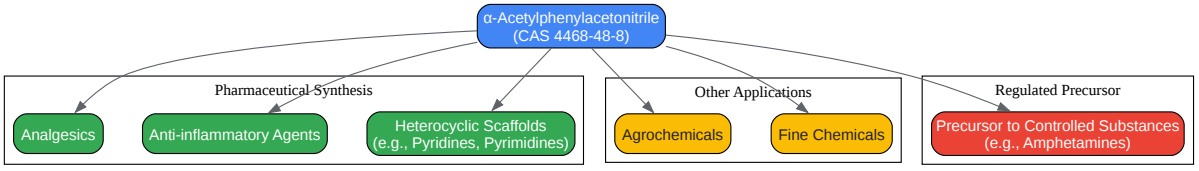
Role in Drug Development

α-Acetylphenylacetonitrile serves as a crucial building block in the synthesis of various pharmaceuticals.[1] It has been identified as an intermediate in the development of analgesic and anti-inflammatory agents.[1] The ability to introduce diverse functionalities through reactions at the ketone and nitrile groups allows for the generation of compound libraries for drug discovery screening.

It is also important to note its use as a precursor in the synthesis of certain controlled substances, such as amphetamines.[6][7] This has led to its classification as a List I chemical

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by the U.S. Drug Enforcement Administration (DEA), subjecting its handling and distribution to strict regulatory control.[9][13]



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Key application areas of α-acetylphenylacetonitrile.

Safety and Handling

α-Acetylphenylacetonitrile is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.[9][14]

Hazard Statements:

- H302: Harmful if swallowed.[9][14]
- H312: Harmful in contact with skin.[9][14]
- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.[9]
- H332: Harmful if inhaled.[9][14]
- H335: May cause respiratory irritation.[9]

Precautionary Measures:

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- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of accidental exposure, follow standard first-aid procedures and seek medical attention.
- When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx) and cyanide (CN^-).[6][7]

Conclusion

α-Acetylphenylacetonitrile (CAS 4468-48-8) is a chemically significant compound with a rich history in organic synthesis. Its versatile reactivity makes it an important precursor in the legitimate synthesis of pharmaceuticals and other fine chemicals.[2] However, its potential for misuse necessitates strict regulatory oversight.[2][6] This guide has provided a comprehensive technical overview for professionals in research and development, emphasizing its synthesis, properties, and applications, while also highlighting the critical importance of safe and compliant handling. A thorough understanding of the chemistry and regulatory landscape of this compound is essential for its responsible use in advancing scientific endeavors.

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